

Executive Summary & Immediate Safety Directive

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Compound of Interest

Compound Name: 4-Methylcatechol-d6

Cat. No.: B12393405

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Status: Stable Isotope (Non-Radioactive) Primary Hazard: Skin/Eye Irritant, Aquatic Toxicity, Potential Sensitizer.

Critical Operational Note: **4-Methylcatechol-d6** is a deuterated stable isotope.[1] Unless it has been explicitly mixed with radioisotopes (e.g.,

C or

H) during your experiment, DO NOT dispose of this in radioactive waste streams. Doing so triggers unnecessary regulatory burdens and exorbitant disposal costs. Treat this compound as Hazardous Organic Chemical Waste.

Immediate Action Required:

- Segregate from strong oxidizers and bases immediately.
- Protect from light and air; catechols oxidize rapidly to quinones (turning black/brown), which complicates waste characterization.
- Label clearly as "Deuterated Chemical Standard – Toxic."

Chemical Identity & Hazard Profiling

To ensure correct waste stream classification (RCRA), you must understand the difference between the parent compound and the isotopologue.

Table 1: Comparative Chemical Data

Feature	Parent: 4-Methylcatechol	Isotopologue: 4-Methylcatechol-d6	Disposal Implication
CAS Number	452-86-8	Varies by supplier (e.g., 1219803-XX-X)	Use Parent CAS for general hazard lookup if d6 is unlisted.[1]
Formula	Cngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted"> H O	C D H (CD)O (approx.)	Chemically identical reactivity.
Mol. Weight	124.14 g/mol	~130.18 g/mol	Mass balance calculations must account for +6 Da shift.[1]
Stability	Air/Light Sensitive	Air/Light Sensitive	High. Both degrade to quinones if improperly stored.[1]
Radioactivity	None	None (Stable Isotope)	Crucial: Do not use "Rad" tags.[1]

GHS Hazard Classification

- H302/H312/H332: Harmful if swallowed, in contact with skin, or inhaled.[2]
- H315/H319: Causes skin and serious eye irritation.[2][3]
- H411: Toxic to aquatic life with long-lasting effects.
- Signal Word: WARNING

Segregation & Compatibility Logic

As a scientist, you must manage the "Causality of Reaction" in your waste bin. Catechols are reducing agents.

- The Oxidizer Risk: Never place **4-Methylcatechol-d6** in a waste container with Nitric Acid, Peroxides, or Permanganates.
 - Mechanism:[3][4][5][6] Rapid oxidation generates heat and potentially spontaneous combustion in the waste drum.
- The Base Risk: Avoid mixing with high concentrations of NaOH or KOH.
 - Mechanism:[3][4][5][6] Bases catalyze the oxidation of catechols to quinones and polymerized "tars," which can clog waste lines and create pressure buildup in sealed containers.

Storage Rule: Store waste in Amber Glass or foil-wrapped containers to prevent photo-oxidation before pickup.

Step-by-Step Disposal Protocol

This protocol is designed to be a self-validating system. If you cannot check off a step, stop and re-evaluate.

Scenario A: Solid Waste (Pure Substance or Contaminated PPE)

- Containment: Place the vial or contaminated gloves/wipes into a clear, wide-mouth polyethylene or glass jar.
- Secondary Containment: If the vial contains residual liquid, place it in a Ziploc bag before adding it to the solid waste jar to prevent leakage.
- Labeling: Apply a hazardous waste tag.
 - Constituents: "**4-Methylcatechol-d6** (Solid), Debris." [1]

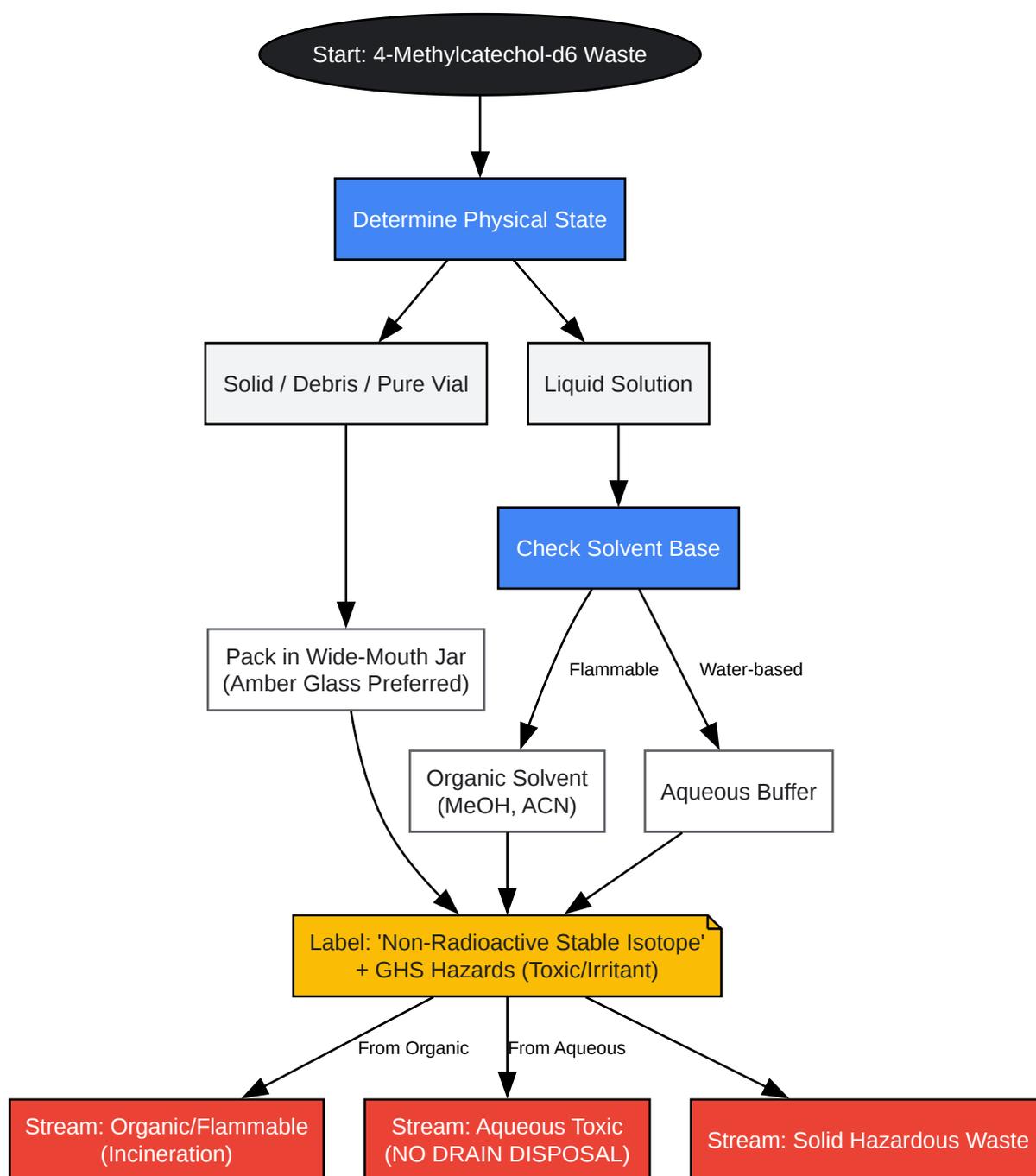
- Hazard Checkbox: Toxic, Irritant.[4][7][8]
- Verification: Visually inspect the waste. If it has turned black/tar-like, note "Oxidized Catechols" on the label to inform the disposal vendor.

Scenario B: Liquid Waste (Stock Solutions/HPLC Effluent)

- Solvent Assessment: Determine the carrier solvent (e.g., Methanol, Acetonitrile, Water).
- Combustible Stream: If dissolved in organic solvent:
 - Pour into the "Organic Solvents - Non-Halogenated" carboy (unless using Chloroform/DCM, then "Halogenated").
 - Why? The standard disposal method is incineration. The organic solvent acts as fuel.
- Aqueous Stream: If dissolved in water/buffer:
 - Do not pour down the drain. The H411 aquatic toxicity rating prohibits sewer disposal.
 - Collect in a separate "Aqueous Toxic" carboy.
- Rinsing: Triple rinse the empty d6 vial with a small volume of methanol. Add rinsate to the Organic Waste stream.
- Defacing: Remove or deface the original manufacturer label on the empty vial before tossing the glass in the "Defaced Glass" bin.

Visualizing the Decision Workflow

The following diagram illustrates the logical flow for disposing of **4-Methylcatechol-d6**, ensuring compliance and safety.



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Figure 1: Decision matrix for segregating **4-Methylcatechol-d6** waste streams based on physical state and solvent composition.

Regulatory Compliance (RCRA & EPA)

In the United States, adherence to the Resource Conservation and Recovery Act (RCRA) is mandatory.

- Waste Classification:
 - 4-Methylcatechol is not explicitly "P-Listed" (Acutely Hazardous) or "U-Listed" (Toxic Commercial Product) by specific CAS name in 40 CFR 261.33.[1]
 - Default Classification: It falls under Characteristic Waste if the formulation is ignitable (D001) or if it exhibits toxicity characteristics determined by TCLP.
 - Best Practice: Most institutions classify it as "Non-Regulated Hazardous Waste" or "State-Regulated Waste" (e.g., California Toxic Waste) due to its GHS toxicity profile.
- The "Deuterium Exemption":
 - According to the Nuclear Regulatory Commission (NRC) and EPA, deuterium is a stable isotope. It is exempt from the Atomic Energy Act's definition of "byproduct material" regarding radioactive decay [1].
 - Audit Tip: If a safety inspector questions the "d6" on the label, explicitly reference the "Stable Isotope" status to avoid a citation for improper radioactive waste storage.

Emergency Response (Spills)

- Small Spill (<10 mL/g):
 - Wear nitrile gloves and safety glasses.
 - Absorb liquid with vermiculite or chem-pads.
 - Wipe solids with a damp paper towel (do not create dust).
 - Place all cleanup materials in the Solid Hazardous Waste bin.
 - Clean area with soap and water; catechols stick to surfaces and oxidize (stain) over time.
- Skin Contact:

- Wash immediately with soap and water for 15 minutes. Catechols absorb through skin (H312).

References

- United States Nuclear Regulatory Commission (NRC). (2023). Backgrounder on Radioactive Waste. (Clarification of stable vs. radioactive isotopes). [[Link](#)][1]
- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [[Link](#)]
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. The National Academies Press. (General guidance on catechol/oxidizer segregation). [[Link](#)]

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Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. www-pub.iaea.org [www-pub.iaea.org]
- 6. vumc.org [vumc.org]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. 4-Methylcatechol | C7H8O2 | CID 9958 - PubChem [pubchem.ncbi.nlm.nih.gov]
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